

An In-Depth Technical Guide to 3-Fluoro-4-methoxyphenethyl alcohol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Fluoro-4-methoxyphenethyl
alcohol

Cat. No.: B1334150

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This technical guide provides a comprehensive overview of **3-Fluoro-4-methoxyphenethyl alcohol**, a significant compound in pharmaceutical and polymer research. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications.

Chemical and Physical Properties

3-Fluoro-4-methoxyphenethyl alcohol, also known by its IUPAC name 2-(3-fluoro-4-methoxyphenyl)ethanol, is an aromatic alcohol with the molecular formula $C_9H_{11}FO_2$.^[1] Its structure incorporates a fluorine atom and a methoxy group on the phenyl ring, which contribute to its unique chemical characteristics and biological activity.

Property	Value	Source
Molecular Weight	170.18 g/mol	[1][2]
Molecular Formula	C ₉ H ₁₁ FO ₂	[1][2]
IUPAC Name	2-(3-fluoro-4-methoxyphenyl)ethanol	[1]
Synonyms	3-fluoro-4-methoxybenzeneethanol	[1]
Boiling Point	147–148°C at 7 Torr	[1]
Monoisotopic Mass	170.07431 Da	[2]

Synthesis

The primary synthetic route for **3-Fluoro-4-methoxyphenethyl alcohol** involves the reduction of 3-fluoro-4-methoxyphenylacetic acid.[1][3] This process typically utilizes a reducing agent to convert the carboxylic acid group into a primary alcohol.

Experimental Protocol: Synthesis of 3-Fluoro-4-methoxyphenethyl alcohol

Objective: To synthesize **3-Fluoro-4-methoxyphenethyl alcohol** via the reduction of 3-fluoro-4-methoxyphenylacetic acid.

Materials:

- 3-Fluoro-4-methoxyphenylacetic acid
- Lithium aluminum hydride (LiAlH₄) or Sodium borohydride (NaBH₄)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Distilled water
- Dilute sulfuric acid or hydrochloric acid

- Sodium sulfate (anhydrous)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

Methodology:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), a solution of 3-fluoro-4-methoxyphenylacetic acid in an anhydrous solvent such as diethyl ether or THF is prepared.
- **Addition of Reducing Agent:** A solution or slurry of the reducing agent (e.g., LiAlH_4 in ether or NaBH_4 in a suitable solvent) is carefully added portion-wise to the stirred solution of the carboxylic acid via a dropping funnel. The reaction is typically exothermic and may require cooling to maintain a controlled temperature.
- **Reaction Progression:** After the addition is complete, the reaction mixture is stirred at room temperature or gently refluxed for a period sufficient to ensure complete reduction. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).
- **Quenching:** Upon completion, the reaction is cautiously quenched by the slow, dropwise addition of water, followed by a dilute acid (e.g., sulfuric acid or hydrochloric acid) to neutralize the excess reducing agent and hydrolyze the resulting aluminum or borate complexes.

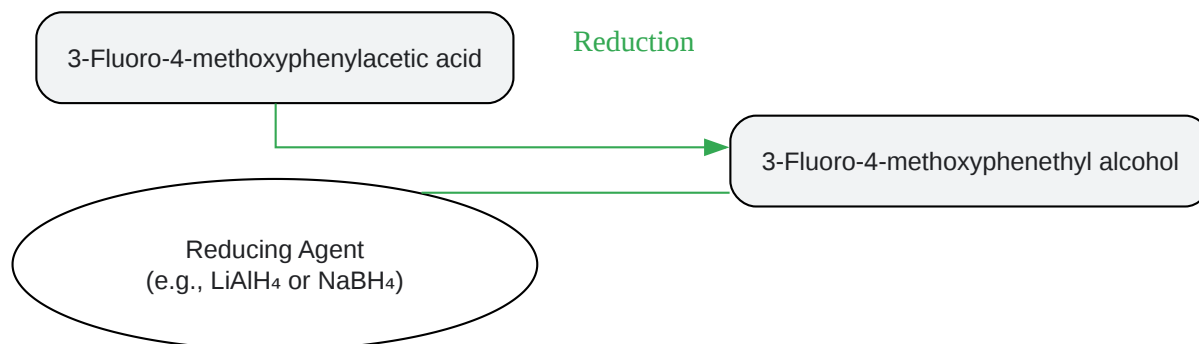
- **Extraction:** The aqueous and organic layers are separated using a separatory funnel. The aqueous layer is extracted multiple times with an organic solvent (e.g., diethyl ether) to ensure complete recovery of the product.
- **Washing and Drying:** The combined organic extracts are washed with brine (saturated sodium chloride solution) to remove residual water and then dried over an anhydrous drying agent like sodium sulfate.
- **Solvent Removal and Purification:** The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure using a rotary evaporator to yield the crude **3-Fluoro-4-methoxyphenethyl alcohol**. Further purification can be achieved by distillation under reduced pressure or column chromatography.

Applications

3-Fluoro-4-methoxyphenethyl alcohol serves as a valuable intermediate in various fields:

- **Pharmaceuticals:** It is a precursor for the synthesis of β -adrenergic receptor agonists and antifungal agents.^[1] The presence of the fluorine atom can enhance the metabolic stability and binding affinity of the final drug molecules.
- **Polymer Chemistry:** This compound can be incorporated into polymers to modify their properties. For instance, it can be used in epoxy resins to improve thermal resistance and flame retardancy.^[1]
- **Organic Synthesis:** The functional groups of **3-Fluoro-4-methoxyphenethyl alcohol** make it a versatile building block for the synthesis of more complex molecules.^[1]

Synthesis Pathway Diagram



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Caption: Synthesis of **3-Fluoro-4-methoxyphenethyl alcohol**.

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References

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Fluoro-4-methoxyphenethyl alcohol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334150#3-fluoro-4-methoxyphenethyl-alcohol-molecular-weight]

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